

Application of Rivulariapeptolide 1185 in Elucidating Protease Function

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Compound of Interest

Compound Name: *Rivulariapeptolides 1185*

Cat. No.: *B15574437*

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Application Notes

Rivulariapeptolide 1185 is a potent, naturally occurring cyclic depsipeptide belonging to the rivulariapeptolide family of serine protease inhibitors.[1][2] Discovered through an innovative native metabolomics approach, this compound has emerged as a valuable tool for studying the function and activity of various proteases, particularly chymotrypsin, elastase, and proteinase K.[1][3][4][5][6] Its nanomolar potency and distinct selectivity profile make it an excellent candidate for investigating the roles of these enzymes in complex biological systems and as a lead compound in drug discovery programs targeting protease-related pathologies.[4][5]

Protease inhibitors are crucial in the development of treatments for a wide range of diseases, including viral infections like SARS-CoV-2 and HIV, cancer, diabetes, and hypertension.[4] The discovery of rivulariapeptolides, including 1185, was facilitated by a native metabolomics workflow that integrates non-targeted liquid chromatography-tandem mass spectrometry with native mass spectrometry to detect protein-ligand binding directly from complex mixtures.[1][2][3] This methodology allows for the rapid identification of bioactive molecules and their protein targets.[1]

Rivulariapeptolide 1185 and its analogs can be utilized in various research applications:

- **Enzyme Characterization:** To probe the structure-activity relationships of serine proteases and understand the molecular determinants of inhibitor binding.
- **Target Validation:** To assess the therapeutic potential of inhibiting specific proteases in disease models.
- **Assay Development:** As a reference inhibitor for the development and optimization of high-throughput screening assays for novel protease inhibitors.
- **Chemical Biology:** To dissect the roles of specific proteases in cellular signaling pathways and other biological processes.

The quantitative data presented below summarizes the inhibitory potency of Rivulariapeptolide 1185 and related compounds against a panel of serine proteases.

Quantitative Data Summary

The inhibitory activities of Rivulariapeptolide 1185 and other related compounds were determined using a fluorescence-based substrate competition assay. The IC₅₀ values, representing the concentration of the inhibitor required to reduce enzyme activity by 50%, are presented in the table below.

Compound	Chymotrypsin IC50 (nM)	Elastase IC50 (nM)	Proteinase K IC50 (nM)
Rivulariapeptolide 1185	130 ± 20	110 ± 10	1100 ± 200
Rivulariapeptolide 1155	140 ± 10	120 ± 20	1200 ± 200
Rivulariapeptolide 1121	180 ± 30	210 ± 20	1900 ± 200
Rivulariapeptolide 988	280 ± 20	270 ± 20	2500 ± 200
Molassamide	380 ± 20	410 ± 30	150 ± 10
Molassamide B	11 ± 1	120 ± 10	34 ± 3

Data are presented as mean ± SD, n=3. Data sourced from Reher et al., 2022.[\[1\]](#)[\[7\]](#)

Experimental Protocols

Protocol 1: In Vitro Protease Inhibition Assay (Fluorescence-Based)

This protocol describes a general method for determining the inhibitory activity of Rivulariapeptolide 1185 against serine proteases using a fluorescent substrate.

Materials:

- Serine protease (e.g., chymotrypsin, elastase, proteinase K)
- Rivulariapeptolide 1185
- Fluorescent substrate specific to the protease of interest
- Assay buffer (e.g., 10 mM Ammonium Acetate, pH 4.5)
- Dimethyl sulfoxide (DMSO)

- 96-well microplate (black, flat-bottom)
- Microplate reader with fluorescence detection capabilities

Procedure:

- Prepare Reagents:
 - Dissolve Rivulariapeptolide 1185 in DMSO to create a high-concentration stock solution (e.g., 10 mM).
 - Prepare serial dilutions of the Rivulariapeptolide 1185 stock solution in assay buffer to achieve a range of desired concentrations.
 - Prepare a working solution of the protease in assay buffer. The final concentration should be optimized for the specific enzyme and substrate used.
 - Prepare a working solution of the fluorescent substrate in assay buffer.
- Assay Protocol:
 - To each well of the 96-well plate, add 20 μ L of the appropriate Rivulariapeptolide 1185 dilution or vehicle control (assay buffer with the same percentage of DMSO as the inhibitor dilutions).
 - Add 160 μ L of the protease working solution to each well.
 - Pre-incubate the plate at 37°C for 40 minutes to allow the inhibitor to bind to the enzyme. [\[1\]](#)[\[7\]](#)
 - Initiate the enzymatic reaction by adding 20 μ L of the fluorescent substrate working solution to each well.
 - Immediately measure the fluorescence intensity at appropriate excitation and emission wavelengths over a specified time period (e.g., every minute for 30 minutes) using a microplate reader.
- Data Analysis:

- Calculate the rate of reaction (slope of the linear portion of the fluorescence versus time curve) for each concentration of the inhibitor.
- Normalize the reaction rates to the vehicle control (100% activity).
- Plot the percentage of inhibition versus the logarithm of the inhibitor concentration.
- Determine the IC₅₀ value by fitting the data to a suitable dose-response curve using non-linear regression analysis.

Protocol 2: Native Metabolomics for Inhibitor Discovery

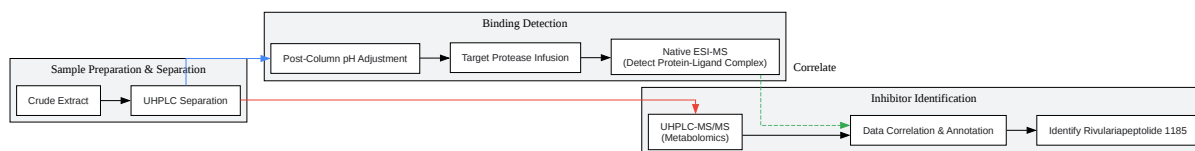
This protocol provides a conceptual overview of the native metabolomics workflow used to identify Rivulariapeptolide 1185.[\[1\]](#)

Workflow:

- **Sample Preparation:** Prepare a crude extract of the biological sample (e.g., cyanobacterial biomass) in a suitable solvent like methanol.
- **UHPLC Separation:** Separate the components of the crude extract using ultra-high-performance liquid chromatography (UHPLC).
- **Post-Column pH Adjustment:** After separation, adjust the pH of the eluent to near-native conditions using a make-up pump delivering a buffer such as ammonium acetate.[\[1\]](#)
- **Protein Infusion:** Continuously infuse a solution of the target protease (e.g., chymotrypsin) into the eluent stream post-pH adjustment.
- **Native Mass Spectrometry:** Analyze the resulting mixture using native electrospray ionization mass spectrometry (ESI-MS). The binding of a small molecule from the extract to the protease is detected as a mass shift corresponding to the protein-ligand complex.
- **Metabolomics Run:** Perform a parallel UHPLC-MS/MS run without protein infusion to obtain high-resolution fragmentation data for the metabolites in the extract.
- **Data Correlation and Annotation:** Correlate the retention time and mass of the protein-ligand complexes from the native MS run with the high-resolution MS/MS data from the

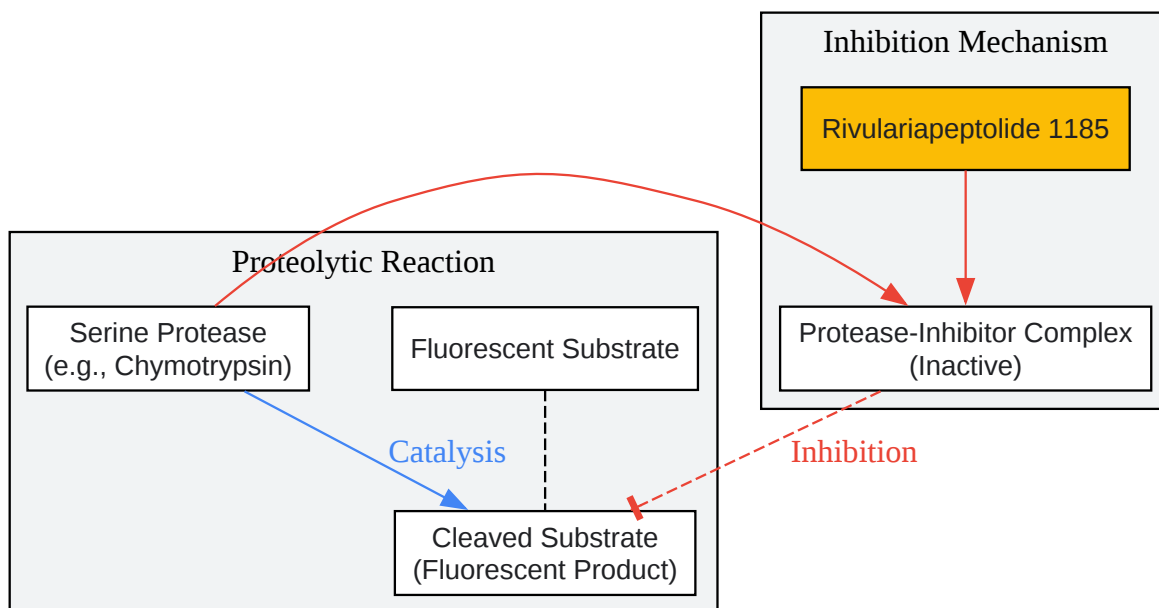
metabolomics run to identify and annotate the potential inhibitors.[1]

Visualizations



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Caption: Workflow for the discovery of Rivulariapeptolide 1185 using native metabolomics.



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Caption: Mechanism of protease inhibition by Rivulariapeptolide 1185.

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